

Cdk7-IN-21: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cdk7-IN-21
CAS No.: 2766124-39-2
Cat. No.: B15583300

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This technical guide provides an in-depth overview of **Cdk7-IN-21**, a potent and selective covalent inhibitor of Cyclin-dependent kinase 7 (CDK7). Intended for researchers, scientists, and drug development professionals, this document outlines the core chemical properties, mechanism of action, relevant signaling pathways, and detailed experimental protocols for utilizing this compound in preclinical research.

Core Compound Data

Cdk7-IN-21, also known as mocaciclib, is a critical tool for investigating the dual roles of CDK7 in cell cycle regulation and transcriptional control.^[1] Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	2766124-39-2	[1]
Molecular Weight	609.7 g/mol	[1]
Molecular Formula	C33H36FN9O2	[1]
Synonyms	Mocaciclib, Q-901	[1][2][3]

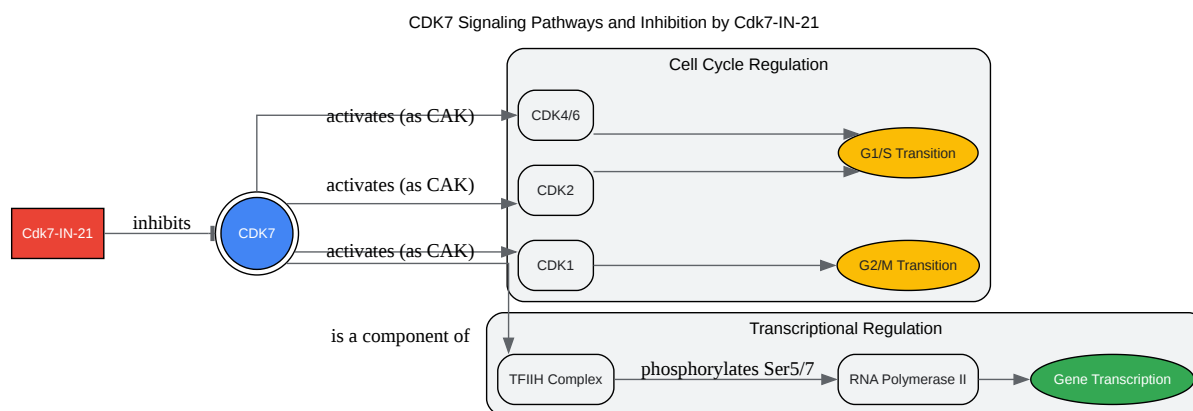
Mechanism of Action and Signaling Pathways

Cdk7-IN-21 is a selective and potent inhibitor of CDK7, a serine/threonine kinase that plays a central role in two fundamental cellular processes: cell cycle progression and gene transcription.[4][5] It functions by forming a covalent bond with a cysteine residue (C312) in the C-terminal domain of CDK7, leading to its irreversible inhibition.[3]

The inhibition of CDK7 by **Cdk7-IN-21** disrupts two major signaling cascades:

- **Cell Cycle Regulation:** CDK7 is a core component of the CDK-activating kinase (CAK) complex, which is responsible for the activating phosphorylation of several other CDKs, including CDK1, CDK2, CDK4, and CDK6.[4][5][6] By inhibiting CDK7, **Cdk7-IN-21** prevents the activation of these downstream CDKs, leading to a halt in cell cycle progression, typically at the G1/S transition, and can induce apoptosis.[1][5]
- **Transcriptional Regulation:** CDK7 is also an essential component of the general transcription factor TFIIF.[5] In this context, CDK7 phosphorylates the C-terminal domain (CTD) of RNA polymerase II (RNAPII) at serine 5 and 7 residues.[7][8] This phosphorylation is a critical step for the initiation and elongation phases of transcription. Inhibition of CDK7 by **Cdk7-IN-21** blocks RNAPII phosphorylation, leading to the suppression of transcription, particularly of genes with super-enhancers that are often associated with oncogenic drivers.[1][5]

The dual inhibition of cell cycle and transcription makes CDK7 an attractive target in oncology, especially in cancers that exhibit transcriptional addiction.[5][7]



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CDK7 signaling pathways and inhibition.

Experimental Protocols

The following are detailed methodologies for key experiments to characterize the effects of **Cdk7-IN-21**. These protocols are based on established methods for other CDK7 inhibitors and can be adapted for **Cdk7-IN-21**.

Protocol 1: In Vitro Kinase Assay

This assay determines the inhibitory activity of **Cdk7-IN-21** against CDK7.

Materials:

- Recombinant human CDK7/Cyclin H/MAT1 complex
- CDK substrate peptide

- **Cdk7-IN-21**
- ATP
- Kinase assay buffer
- ADP-Glo™ Kinase Assay kit
- 96-well plates
- Luminometer

Procedure:

- Prepare serial dilutions of **Cdk7-IN-21** in DMSO and then further dilute in kinase assay buffer.
- Add the CDK7 enzyme and the inhibitor to the wells of the assay plate.
- Incubate for 30 minutes at room temperature to allow for inhibitor binding.
- Initiate the kinase reaction by adding a mixture of the substrate peptide and ATP.
- Allow the reaction to proceed for 1 hour at 30°C.
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay kit according to the manufacturer's instructions.
- Measure luminescence using a plate reader.
- Calculate the percent inhibition for each inhibitor concentration relative to a DMSO control and determine the IC50 value by fitting the data to a dose-response curve.

Protocol 2: Cell Proliferation Assay

This assay assesses the anti-proliferative effect of **Cdk7-IN-21** on cancer cell lines.

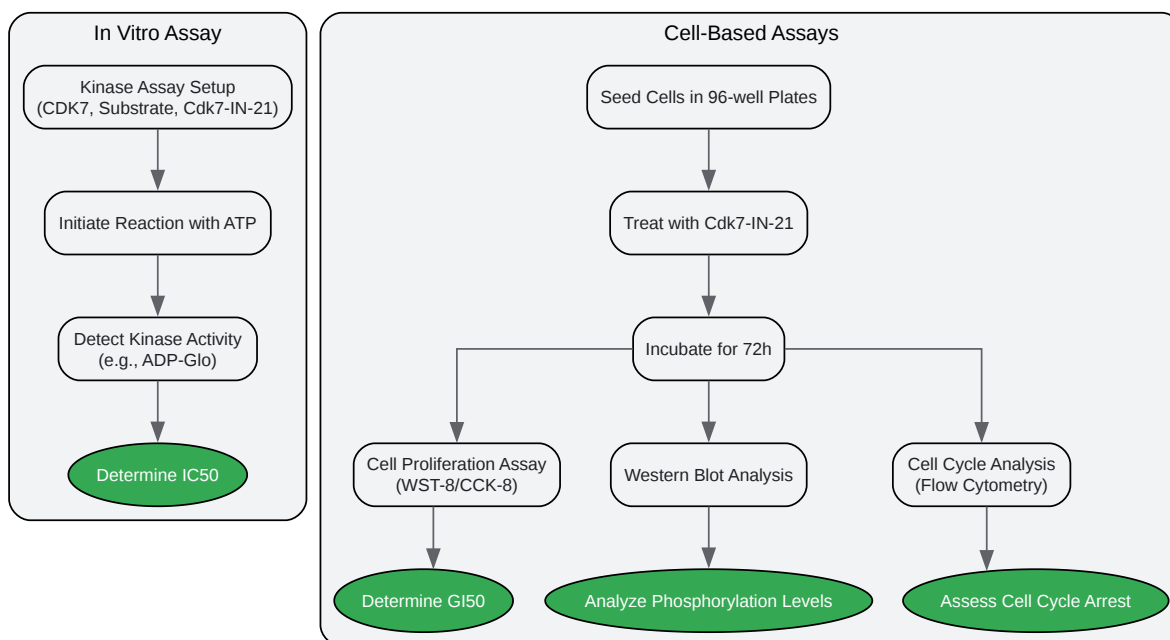
Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **Cdk7-IN-21**
- 96-well cell culture plates
- WST-8/CCK-8 reagent
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Treat the cells with a serial dilution of **Cdk7-IN-21** or DMSO as a vehicle control.
- Incubate the cells for 72 hours.
- Add WST-8/CCK-8 reagent to each well and incubate for 1-4 hours.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate the percentage of cell viability relative to the DMSO-treated control cells and determine the GI50 (concentration for 50% of maximal inhibition of cell proliferation).

General Workflow for In Vitro and Cell-Based Assays



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Workflow for **Cdk7-IN-21** evaluation.

Protocol 3: Western Blot Analysis for Target Engagement

This protocol is used to detect changes in the phosphorylation of CDK7 substrates, confirming target engagement in cells.

Materials:

- Cancer cell line of interest

- **Cdk7-IN-21**
- RIPA buffer with protease and phosphatase inhibitors
- Primary antibodies (e.g., anti-phospho-CDK1(T161), anti-phospho-CDK2(T160), anti-phospho-RNAPII CTD (Ser5))
- Secondary antibodies (HRP-conjugated)
- Protein electrophoresis and blotting equipment
- Chemiluminescence detection reagents

Procedure:

- Treat cells with various concentrations of **Cdk7-IN-21** for a specified time (e.g., 24 hours).
- Lyse the cells in RIPA buffer and quantify the protein concentration.
- Separate protein lysates by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane and incubate with the desired primary antibody overnight at 4°C.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescence substrate and an imaging system.
- Analyze the changes in the phosphorylation levels of the target proteins relative to total protein or a loading control.

Protocol 4: Cell Cycle Analysis

This protocol evaluates the effect of **Cdk7-IN-21** on cell cycle distribution.

Materials:

- Cancer cell line of interest
- **Cdk7-IN-21**

- Propidium Iodide (PI)/RNase Staining Solution
- Flow cytometer

Procedure:

- Treat cells with **Cdk7-IN-21** or DMSO for 24-48 hours.
- Harvest the cells, wash with PBS, and fix in cold 70% ethanol.
- Wash the fixed cells and resuspend in PI/RNase Staining Solution.
- Incubate for 15-30 minutes at room temperature in the dark.
- Analyze the cell cycle distribution by flow cytometry.
- Quantify the percentage of cells in the G1, S, and G2/M phases of the cell cycle.

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